

Selecting the Correct MRV-03 Model for Hydraulic Applications

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Compound of Interest

Compound Name: MRV03-068

Cat. No.: B14752382

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Application Note & Protocol

Audience: Engineers, technicians, and professionals in the hydraulics industry.

Introduction:

The MRV-03 series of modular relief valves are crucial components in hydraulic systems, designed to limit the maximum pressure within a circuit by diverting excess flow to the tank. This protects the system from over-pressurization, ensuring the longevity and safe operation of hydraulic machinery. Selecting the appropriate MRV-03 model is critical for optimal performance and depends on the specific requirements of the application, including the desired pressure range, flow rate, and the port to be controlled.

MRV-03 Model Variants and Specifications

The MRV-03 series includes several models, each with distinct characteristics. The primary differentiators are the controlled port and the maximum flow and pressure ratings.

Table 1: Quantitative Data Summary of MRV-03 Models

Model Number	Controlled Port(s)	Maximum Pressure	Maximum Flow Rate	Weight
MRV-03-P	P Port	315 bar (4500 psi)[1]	80 lpm (21.13 gpm)[1]	3.3 kg (7.3 lbs)[1]
MRV-03-A	A Port	315 bar (4500 psi)	80 lpm (21.13 gpm)	3.1 kg
MRV-03-B	B Port	315 bar (4500 psi)	80 lpm (21.13 gpm)	3.1 kg
MRV-03-W	A and B Ports	315 bar (4500 psi)[1]	80 lpm (21.13 gpm)	3.9 kg (8.6 lbs)[1]
MRV-03-D	-	-	30 lpm (7.925 gpm)[1]	4.8 kg (10.6 lbs)[1]
MRV-03-AD	-	-	-	4.0 kg (8.8 lbs)[1]
MRV-03-BD	-	-	-	-

Note: Some specifications for models MRV-03-AD and MRV-03-BD were not available in the provided search results.

These valves are constructed with durable casting iron bodies and hardened steel internal components to ensure a long operational life.[1] They are available with different pressure adjustment options, including a hexagonal screw or a knob.[1]

Experimental Protocol: Selecting the Appropriate MRV-03 Model

This protocol outlines the steps to determine the correct MRV-03 model for a specific hydraulic application.

2.1. Methodology

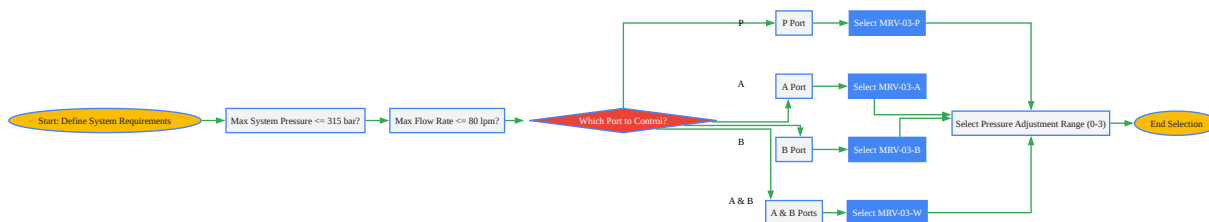
- Define System Requirements:

- **Maximum System Pressure:** Determine the highest pressure the hydraulic circuit will be subjected to. The selected valve must have a maximum pressure rating equal to or greater than this value. All standard MRV-03 models are rated for a maximum pressure of 315 bar (4500 psi).[1]
- **Maximum Flow Rate:** Identify the maximum flow rate of the hydraulic pump in the system. The chosen valve's maximum flow rate must accommodate this to prevent system inefficiency. Most MRV-03 models have a maximum flow rate of 80 lpm (21.13 gpm).[1]
- **Controlled Port:** Identify which port requires pressure relief.
 - If the main pump line (P port) needs protection, select the MRV-03-P.
 - If a specific actuator line (A or B port) needs individual protection, choose the MRV-03-A or MRV-03-B, respectively.
 - For applications requiring relief on both actuator lines (A and B ports), the MRV-03-W is the appropriate choice.[2][3]
- **Select Pressure Adjustment Range:**
 - The MRV-03 series offers four distinct pressure adjustment ranges to provide precise control.[2][3]
 - Range 0: 100 - 500 PSI
 - Range 1: 100 - 1000 PSI
 - Range 2: 100 - 3000 PSI
 - Range 3: 100 - 4500 PSI
 - Choose the range that best encompasses the desired system operating pressure for the most accurate pressure setting.
- **Installation and Adjustment:**

- The MRV-03 valves are designed as stackable modules, intended to be "sandwiched" between a directional control valve and a standard mounting surface (ISO4401-03/NFPA D03 size).[2][3]
- Mount the selected MRV-03 valve according to the manufacturer's instructions.
- Using a calibrated pressure gauge, adjust the valve to the desired relief pressure setting.

Visualization of Selection Logic and Hydraulic Pathways

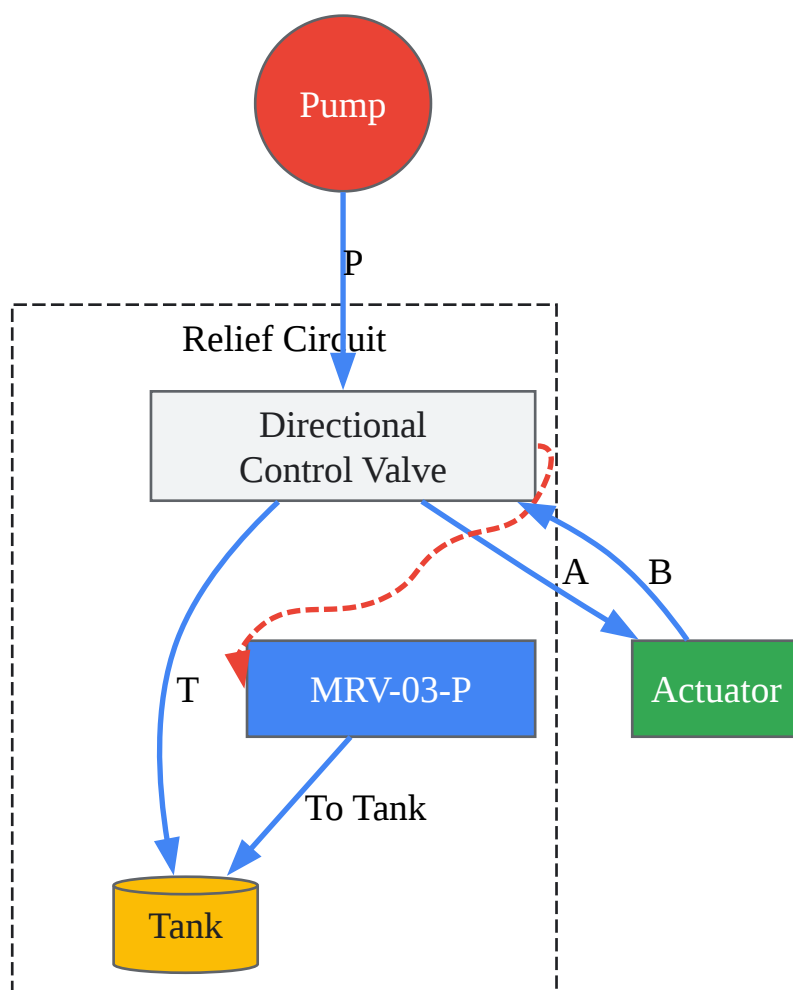
Logical Flow for MRV-03 Model Selection:



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Caption: Logical workflow for selecting the correct MRV-03 model.

Hydraulic Circuit Diagram with MRV-03-P:



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Caption: Simplified hydraulic circuit showing MRV-03-P placement.

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